

An In-Depth Technical Guide to 2-Benzyloxyaniline: From Discovery to Therapeutic Applications

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Compound of Interest

Compound Name: 2-Benzyloxyaniline

Cat. No.: B016607

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Abstract

This technical guide provides a comprehensive overview of **2-benzyloxyaniline**, a versatile aromatic amine that has garnered significant interest in organic synthesis and medicinal chemistry. This document details its historical context, synthesis methodologies, physicochemical properties, and its burgeoning role as a key building block in the development of novel therapeutic agents. Particular emphasis is placed on its applications in the synthesis of compounds targeting neurological disorders and infectious diseases. Detailed experimental protocols for its preparation are provided, alongside a discussion of its derivatives' interaction with key biological pathways, such as the NF- κ B signaling cascade.

Introduction and Historical Context

2-Benzyloxyaniline, also known as o-(benzyloxy)aniline or 2-(phenylmethoxy)benzenamine, is an organic compound featuring a benzyloxy group ortho to an amino group on a benzene ring. While a detailed historical account of its initial "discovery" is not extensively documented in scientific literature, its synthesis and utility as a chemical intermediate became more prominent from the mid-20th century. The earliest widely cited synthesis appears in a 1954 publication in the Journal of the American Chemical Society. Since then, its importance has grown steadily,

transitioning from a laboratory curiosity to a valuable precursor in the synthesis of complex heterocyclic structures and pharmacologically active molecules.

Physicochemical and Spectroscopic Data

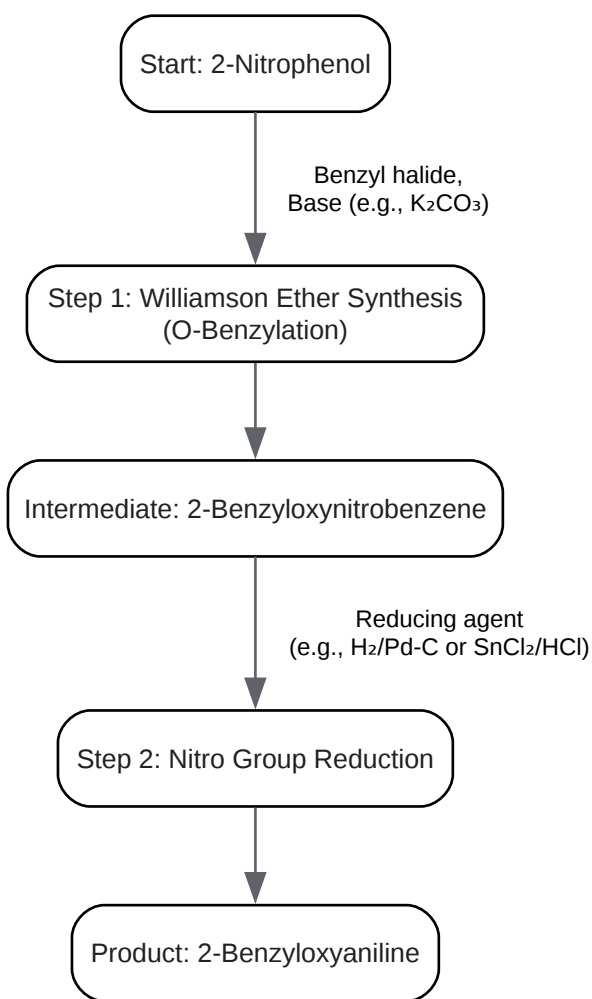
A summary of the key physicochemical and spectroscopic properties of **2-benzyloxyaniline** is presented in the table below, providing a ready reference for laboratory use.

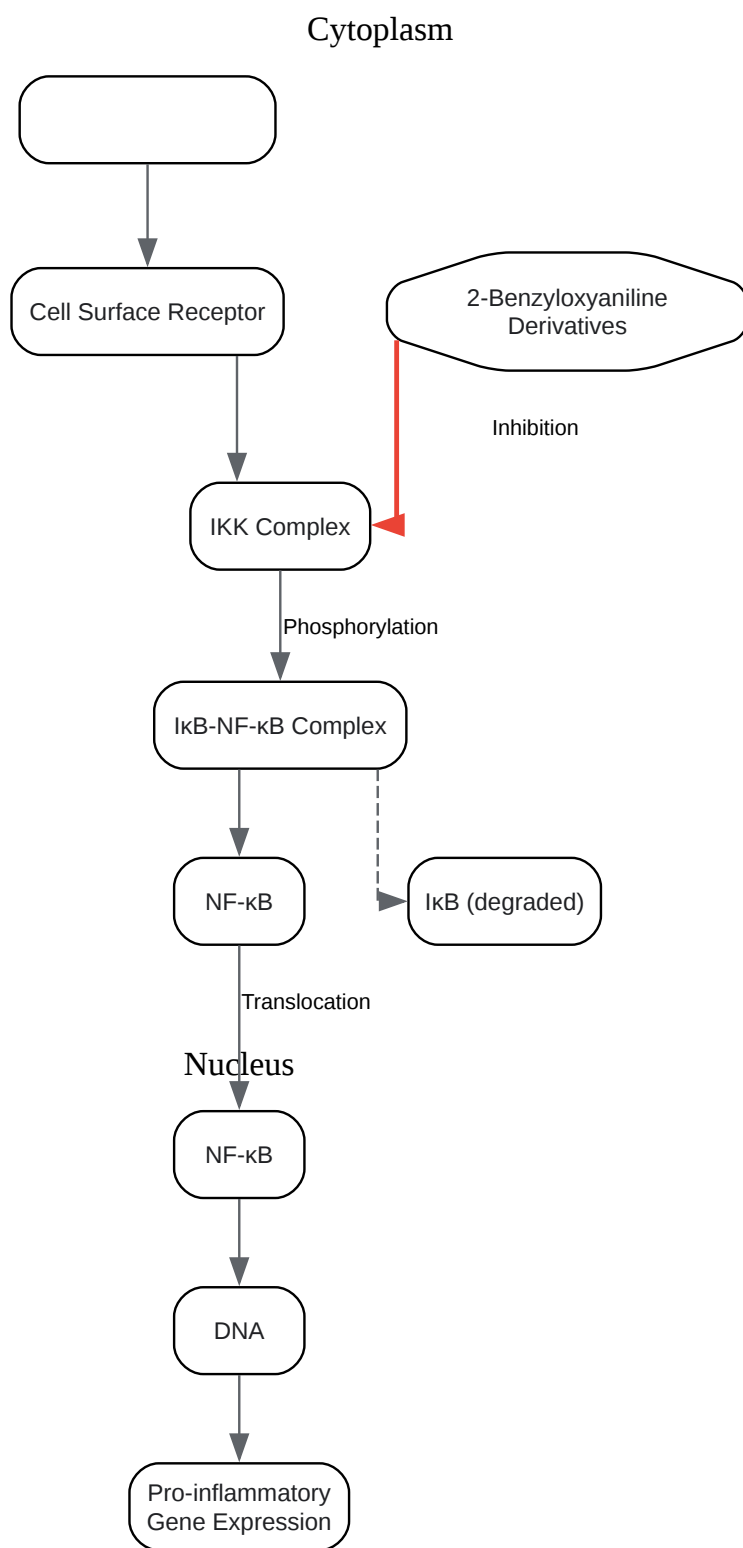
Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₃ NO	[1]
Molecular Weight	199.25 g/mol	[1]
CAS Number	20012-63-9	[1]
Appearance	White to off-white or brown solid	
Melting Point	35-39 °C	[1]
Boiling Point	113 °C at 0.1 mmHg	
Solubility	Soluble in common organic solvents such as dichloromethane, chloroform, and ethyl acetate.	
pKa	~4.4 (of the anilinium ion)	

Synthesis of 2-Benzyloxyaniline: Experimental Protocols

The most common and efficient synthesis of **2-benzyloxyaniline** is a two-step process starting from 2-nitrophenol. This method involves a Williamson ether synthesis to introduce the benzyl group, followed by the reduction of the nitro group to the desired amine.

Logical Workflow for the Synthesis of 2-Benzyloxyaniline





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References

- 1. chemsynthesis.com [chemsynthesis.com]
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